

Thermal properties of 4-(1H-imidazol-1-ylmethyl)benzonitrile (melting and boiling points)

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Compound of Interest	
Compound Name:	4-(1H-imidazol-1-ylmethyl)benzonitrile
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Thermal Properties of 4-(1H-imidazol-1-ylmethyl)benzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties, specifically the melting and boiling points, of the compound **4-(1H-imidazol-1-ylmethyl)benzonitrile**. This information is critical for its handling, purification, and application in research and development, particularly in the synthesis of pharmaceutical agents.

Core Data Presentation

The known thermal properties of **4-(1H-imidazol-1-ylmethyl)benzonitrile** are summarized in the table below. It is important to note that while the melting point has been experimentally determined, the boiling point is a predicted value.

Thermal Property	Value	Notes
Melting Point	Not Available	No experimental data found.
Boiling Point	398 °C at 760 mmHg	This is a predicted value. [1]

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is fundamental for characterizing a chemical compound. Below are detailed methodologies for these key experiments.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **4-(1H-imidazol-1-ylmethyl)benzonitrile** is completely dry and finely powdered. Use a mortar and pestle to grind the crystals if necessary.
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. The packed sample should be approximately 2-3 mm in height.
- Measurement:
 - Place the packed capillary tube into the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely melted (the completion of melting). The range between these two temperatures is the melting point range.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating fluid
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Sample Preparation: Add a few drops of **4-(1H-imidazol-1-ylmethyl)benzonitrile** into the small test tube.
- Assembly:

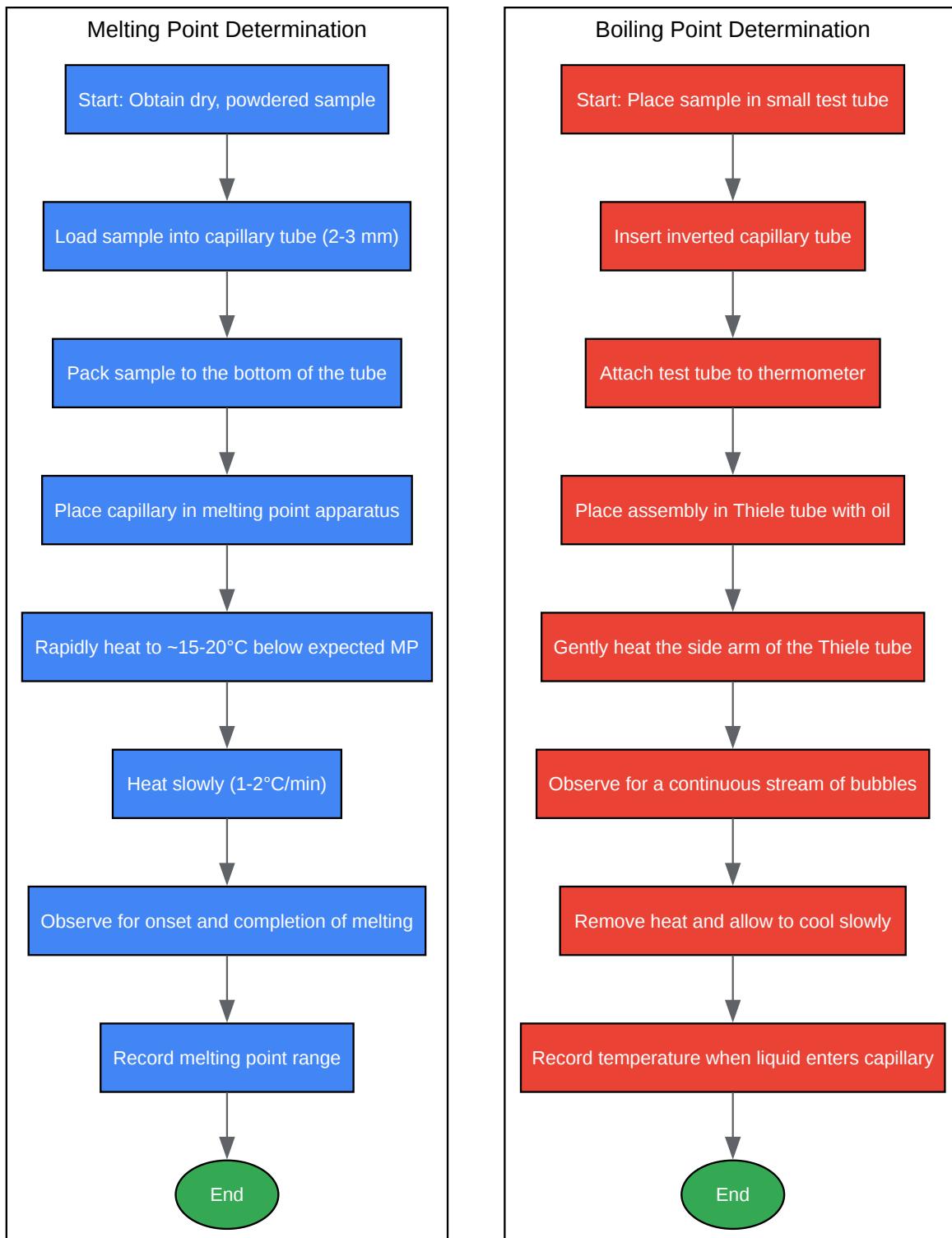
- Place the capillary tube, with the sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the Thiele tube to a retort stand and fill it with mineral oil to a level above the side arm.
- Insert the thermometer and attached test tube into the Thiele tube, ensuring the thermometer bulb and sample are below the oil level.

- Measurement:
 - Gently heat the side arm of the Thiele tube. The shape of the tube will cause convection currents that ensure uniform heating of the oil.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Continue heating until a continuous and rapid stream of bubbles is observed.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the melting and boiling points of **4-(1H-imidazol-1-ylmethyl)benzonitrile**.

Workflow for Thermal Property Determination

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Caption: Workflow for Melting and Boiling Point Determination.

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References

- 1. [americanelements.com \[americanelements.com\]](http://americanelements.com)
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